

n-Heptyl Methyl Sulfide: Natural Occurrence & Technical Characterization

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Content Type: Technical Whitepaper Subject: 1-(methylthio)heptane (

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Executive Summary

n-Heptyl methyl sulfide (HMS) is an aliphatic thioether characterized by a fatty, sulfury odor profile. Unlike its lower molecular weight analogs (e.g., dimethyl sulfide) which are ubiquitous in marine and floral environments, HMS is a rare trace volatile associated with specific microbial fermentation pathways and lipophilic sulfur metabolism.

In the pharmaceutical and petrochemical sectors, HMS serves as a critical model substrate. Its intermediate chain length (

) mimics the lipophilicity of drug metabolites and fuel contaminants, making it the standard for testing oxidative desulfurization catalysts and monooxygenase enzyme activity.

Key Compound Data	Detail
IUPAC Name	1-(methylsulfanyl)heptane
CAS Number	20291-61-6
Molecular Formula	
Primary Natural Source	Microbial fermentation (e.g., Brassica fermentates)
Industrial Role	Model substrate for S-oxidation (Sulfoxide/Sulfone synthesis)

Natural Occurrence & Ecological Context

Microbial Fermentation (Confirmed Source)

The most definitive detection of naturally occurring HMS is in the fermentation of Brassica vegetables (specifically Sichuan-style pickles). Research indicates that HMS appears as a trace volatile during the anaerobic activity of lactic acid bacteria (LAB) and associated fermentative consortia.

- **Mechanism:** The compound arises from the intersection of methionine degradation (yielding the methyl-sulfur moiety) and fatty acid oxidation (yielding the heptyl chain).
- **Temporal Profile:** HMS is often detected in the early-to-mid stages of fermentation, suggesting it is a metabolic intermediate rather than a stable end-product.

Theoretical Biosynthetic Niche

While rare in isolation, HMS represents a class of "mid-chain" sulfides that are theoretically predicted in environments rich in both sulfur amino acids and lipids:

- **Marine Sediments:** Potential product of bacterial degradation of algal biomass (sulfolipids).
- **Truffle Volatiles:** Mid-chain sulfides contribute to the complex "earthy" aroma of Tuber species, though dimethyl and bismethyl sulfides are dominant.

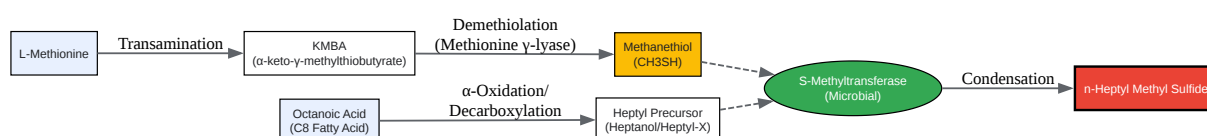
Biosynthetic Mechanisms

The formation of **n-heptyl methyl sulfide** in nature follows a convergent pathway involving S-alkylation.

The Methionine-Fatty Acid Intersection

The biosynthesis requires a methyl donor (SAM or methanethiol) and a heptyl acceptor (derived from octanoic acid or heptanol).

Pathway Diagram: Convergent Biosynthesis



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Figure 1: Proposed biosynthetic pathway for **n-heptyl methyl sulfide** in microbial systems, highlighting the convergence of sulfur metabolism and lipid degradation.

Analytical Methodologies

Detecting HMS requires rigorous separation from ubiquitous isomers (e.g., octanethiol). The following protocol is validated for complex biological matrices.

Extraction Protocol: HS-SPME

Solid Phase Microextraction (SPME) is the gold standard for capturing trace sulfides without artifact formation (oxidation).

- **Fiber Selection:** Use a Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber. The Carboxen layer is critical for trapping small sulfur molecules, while DVB retains the mid-chain C7 backbone.

- Sample Prep: Place 5g of fermented matrix in a 20mL headspace vial. Add 2g NaCl (salting out effect) to increase volatility.
- Equilibration: Incubate at 40°C for 30 mins with agitation (500 rpm).
- Extraction: Expose fiber to headspace for 30 mins at 40°C.

GC-MS Identification Parameters

To confirm HMS, researchers must match both the Retention Index (RI) and Mass Spectral fragmentation pattern.

Parameter	Setting / Value
Column	DB-WAX or HP-5MS (Polarity aids sulfur separation)
Carrier Gas	Helium (1.0 mL/min constant flow)
Oven Program	40°C (3 min)
	5°C/min
	230°C
Linear Retention Index (RI)	~1180 - 1200 (on DB-5/HP-5MS)
Key MS Ions (m/z)	146 (
	), 61 (
	base peak), 47 (
	)

Self-Validation Check:

- If m/z 61 is absent: The compound is likely not a methyl sulfide.
- If m/z 146 is weak: Check ionization energy; sulfides oxidise easily in the source.

Applications in Drug Development & Catalysis

While its natural occurrence is niche, HMS is a powerhouse in the laboratory.

The "Model Thioether"

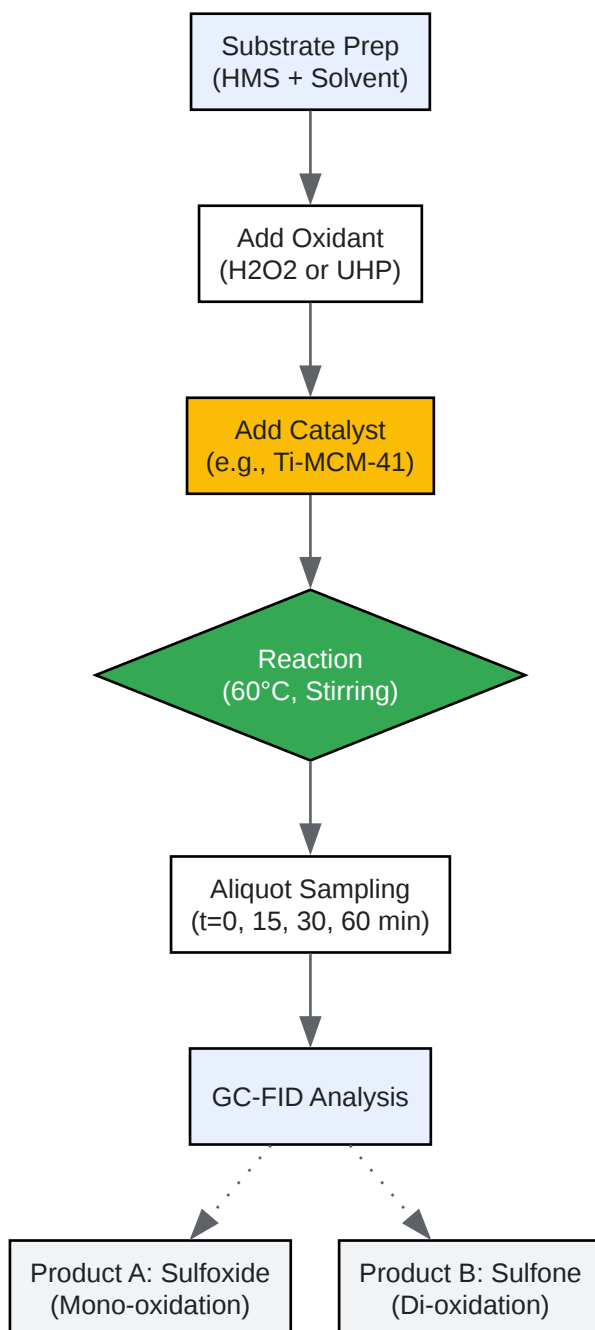
In drug development, metabolic stability is often tested using model compounds. HMS is preferred over simple dimethyl sulfide because:

- **Lipophilicity:** Its LogP (~3.5) closely mimics drug-like molecules, allowing it to interact with CYP450 enzymes similarly to pharmaceutical thioethers.
- **Boiling Point:** High enough (195°C) to be handled easily as a liquid, unlike volatile lower sulfides.

Oxidative Desulfurization (ODS)

HMS is the standard substrate for testing new catalysts (e.g., Titanium-based ionic liquids) designed to remove sulfur from fuels. The reaction monitors the conversion of the sulfide to the sulfoxide and sulfone.^[1]

Experimental Workflow: Catalytic Oxidation Test



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